

# Preparation of MitoTracker™ Green FM Stock Solution: An Application Note and Protocol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *mitoTracker Green FM*

Cat. No.: *B609064*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

MitoTracker™ Green FM is a fluorescent dye utilized for labeling mitochondria within live cells. This probe readily permeates live cells and accumulates in the mitochondria. A key feature of MitoTracker™ Green FM is its mildly thiol-reactive chloromethyl group, which reacts with free thiol groups on mitochondrial proteins, leading to covalent bonding. This ensures the probe is well-retained within the mitochondria, even after cell death and fixation, although live-cell imaging is primarily recommended. The dye's accumulation in mitochondria is dependent on membrane potential. It exhibits an excitation maximum at approximately 490 nm and an emission maximum at around 516-523 nm.<sup>[1][2]</sup> Proper preparation of the stock solution is critical for achieving accurate and reproducible results in downstream applications such as fluorescence microscopy and flow cytometry.

## Product Information and Specifications

Quantitative data regarding MitoTracker™ Green FM is summarized in the table below for easy reference.

Parameter	Value	Source
Molecular Weight	671.87 g/mol	[2]
Excitation Wavelength (max)	490 nm	[2]
Emission Wavelength (max)	516 - 523 nm	[2][3]
Form	Lyophilized solid	[3][4]
Standard Vial Size	50 µg	[1][3][4]
Recommended Solvent	High-quality anhydrous DMSO	[3][4]
Recommended Stock Conc.	1 mM	[1][2][3][4]
Typical Working Conc.	20 - 400 nM	[2][3][4]

## Experimental Protocol: Preparation of a 1 mM Stock Solution

This protocol details the steps to reconstitute lyophilized MitoTracker™ Green FM to create a 1 mM stock solution.

### Materials:

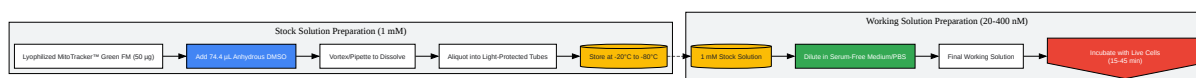
- Vial of lyophilized MitoTracker™ Green FM (50 µg)
- High-quality anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge
- Pipettes and sterile pipette tips
- Vortex mixer (optional)
- Amber or light-blocking microcentrifuge tubes for aliquoting

### Procedure:

- **Pre-Reconstitution Handling:** Before opening, briefly centrifuge the vial of lyophilized MitoTracker™ Green FM to ensure the powder is collected at the bottom.[3][4]
- **Reconstitution:** Add 74.4  $\mu\text{L}$  of high-quality anhydrous DMSO to the vial containing 50  $\mu\text{g}$  of the lyophilized powder.[1][2][3][4] This will yield a 1 mM stock solution.
- **Dissolution:** Cap the vial securely and vortex gently or pipette up and down to ensure the powder is completely dissolved.
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the 1 mM stock solution into smaller, single-use volumes in amber or light-blocking microcentrifuge tubes.[1][2][4]
- **Storage:** Store the aliquoted stock solution at  $-20^{\circ}\text{C}$ , protected from light.[1][2][3][4] Some sources suggest the reconstituted solution is stable for up to 2 weeks at  $-20^{\circ}\text{C}$ , while others indicate stability for 1 month at  $-20^{\circ}\text{C}$  or up to 6 months at  $-80^{\circ}\text{C}$ . [2][3][4] For optimal performance, it is best to use the solution within the shorter recommended timeframe. The lyophilized solid should be stored at  $-20^{\circ}\text{C}$ , desiccated and protected from light, where it is stable for up to 12 months.[3][4][5]

## Workflow for Stock and Working Solution Preparation

The following diagram illustrates the overall workflow from receiving the lyophilized product to preparing the final working solution for cell staining.

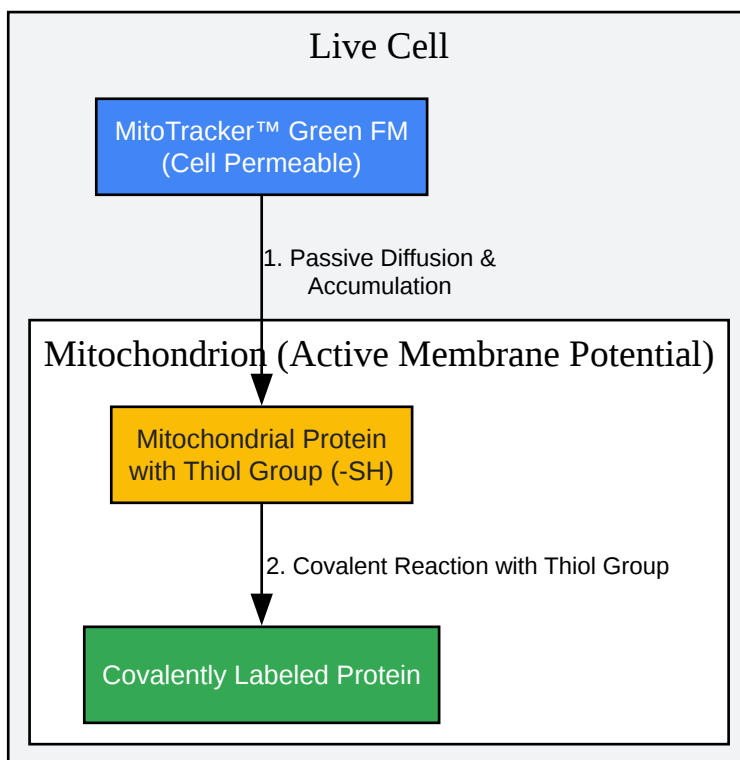


[Click to download full resolution via product page](#)

Caption: Workflow for preparing MitoTracker™ Green FM stock and working solutions.

## Staining Mechanism

The following diagram illustrates the mechanism by which MitoTracker™ Green FM labels mitochondria in live cells.



[Click to download full resolution via product page](#)

Caption: Mechanism of mitochondrial labeling by MitoTracker™ Green FM.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]

- 2. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 3. MitoTracker® Green FM | Cell Signaling Technology [[cellsignal.com](https://cellsignal.com)]
- 4. [media.cellsignal.com](https://media.cellsignal.com) [[media.cellsignal.com](https://media.cellsignal.com)]
- 5. MitoTracker® Green FM (#9074) Datasheet With Images | Cell Signaling Technology [[cellsignal.com](https://cellsignal.com)]
- To cite this document: BenchChem. [Preparation of MitoTracker™ Green FM Stock Solution: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b609064#how-to-prepare-a-mitotracker-green-fm-stock-solution>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)